

What is (Rac)-Normetanephrine-d3 and its primary use in research?

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Compound of Interest

Compound Name: (Rac)-Normetanephrine-d3

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(Rac)-Normetanephrine-d3: A Technical Guide for Researchers

(Rac)-Normetanephrine-d3 is the deuterium-labeled form of (Rac)-Normetanephrine.[1] In research, its primary and critical application is as an internal standard for the accurate quantification of endogenous normetanephrine in biological samples using mass spectrometry-based methods, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[2][3]

Normetanephrine is a metabolite of the neurotransmitter norepinephrine.[4] Its measurement in plasma and urine is a key biomarker for the diagnosis and monitoring of pheochromocytomas and paragangliomas, which are rare neuroendocrine tumors that secrete catecholamines.[2][4] The use of a stable isotope-labeled internal standard like **(Rac)-Normetanephrine-d3** is essential for achieving high accuracy and precision in these clinical research assays.[5] It behaves almost identically to the unlabeled (endogenous) normetanephrine during sample extraction, chromatographic separation, and ionization, but is distinguishable by its higher mass. This allows it to correct for variations in sample preparation recovery and for matrix effects that can suppress or enhance the instrument's signal.[6]

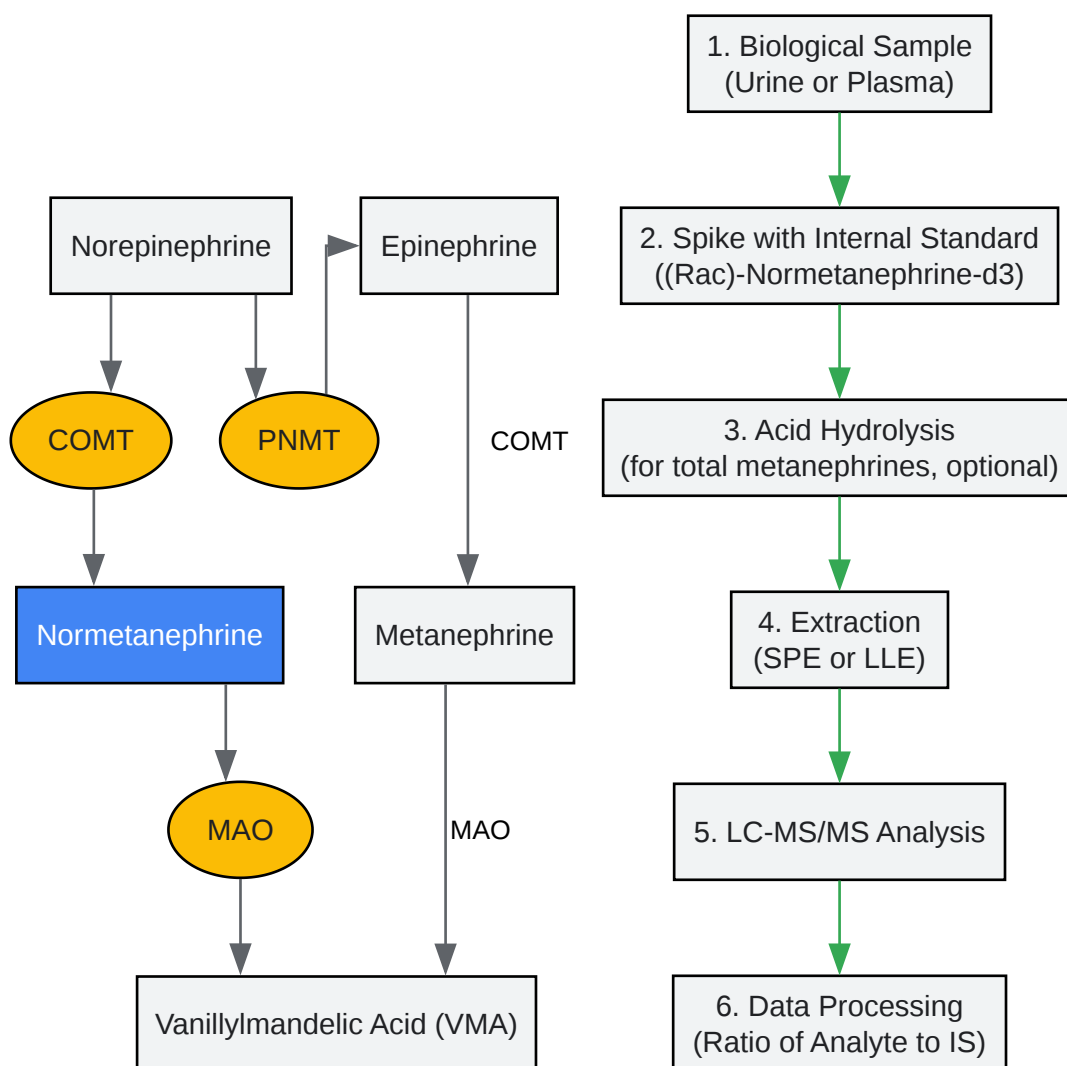
Chemical and Physical Properties

The key properties of **(Rac)-Normetanephrine-d3** hydrochloride are summarized below.

Property	Value	Reference(s)
Synonyms	(±)-Normetanephrine-d3, DL-Normetanephrine-d3	[7][8]
Chemical Formula	C ₉ H ₁₁ D ₃ ClNO ₃	[7]
Molecular Weight	222.68 g/mol	[7][8][9]
CAS Number	1085333-97-6	[7][9]
Appearance	Solid	[7]
Melting Point	202-204°C	[7]
Purity	>95% (HPLC)	[10]
Isotopic Enrichment	>95%	[10]
Solubility	H ₂ O: 100 mg/mL (449.07 mM)	[8]
Storage Conditions	-20°C or 4°C, sealed, away from moisture	[7][10]

Biochemical Context: The Catecholamine Metabolic Pathway

To appreciate the role of normetanephrine measurement, it is crucial to understand its origin within the catecholamine metabolic pathway. Norepinephrine, a primary catecholamine, is converted to normetanephrine through the action of the enzyme Catechol-O-methyltransferase (COMT).[4][11] This metabolic step is significant in chromaffin cells, which constitute the adrenal medulla and pheochromocytoma tumors.[11]



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